

Carebastine solubility issues solutions

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Compound Focus: Carebastine

CAS No.: 90729-42-3

Cat. No.: S592739

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Carebastine Solubility Data

The table below summarizes the key solubility data for **Carebastine** from technical datasheets.

Solvent	Solubility (Approx.)	Concentration (Approx.)	Notes
DMF	25 mg/mL [1] [2] [3]	~50.04 mM [1] [2]	May require ultrasonic and warming [1].
DMSO	~2 mg/mL [1] [2] [3]	~4.00 mM [1] [2]	Hygroscopic DMSO may impact solubility; use newly opened solvent [1].
Ethanol	~2 mg/mL [3]	~4.00 mM	Information from supplier data [3].
Water	Insoluble (inferred from Ebastine data) [4]	N/A	Ebastine, the parent compound, is insoluble in water [4].

Experimental Protocols: Stock Solution Preparation

Here are detailed methodologies for preparing stock solutions of **Carebastine**, adapted from supplier protocols [1] [2].

Protocol 1: Preparation Using DMF

This method is suitable for achieving high-concentration stock solutions.

- **Weigh** the desired amount of **Carebastine** powder.
- **Add** DMF as the solvent to achieve a final concentration of **25 mg/mL**.
- **Agitate** the mixture using **ultrasonication and warming** to fully dissolve the solid and create a clear solution [1].

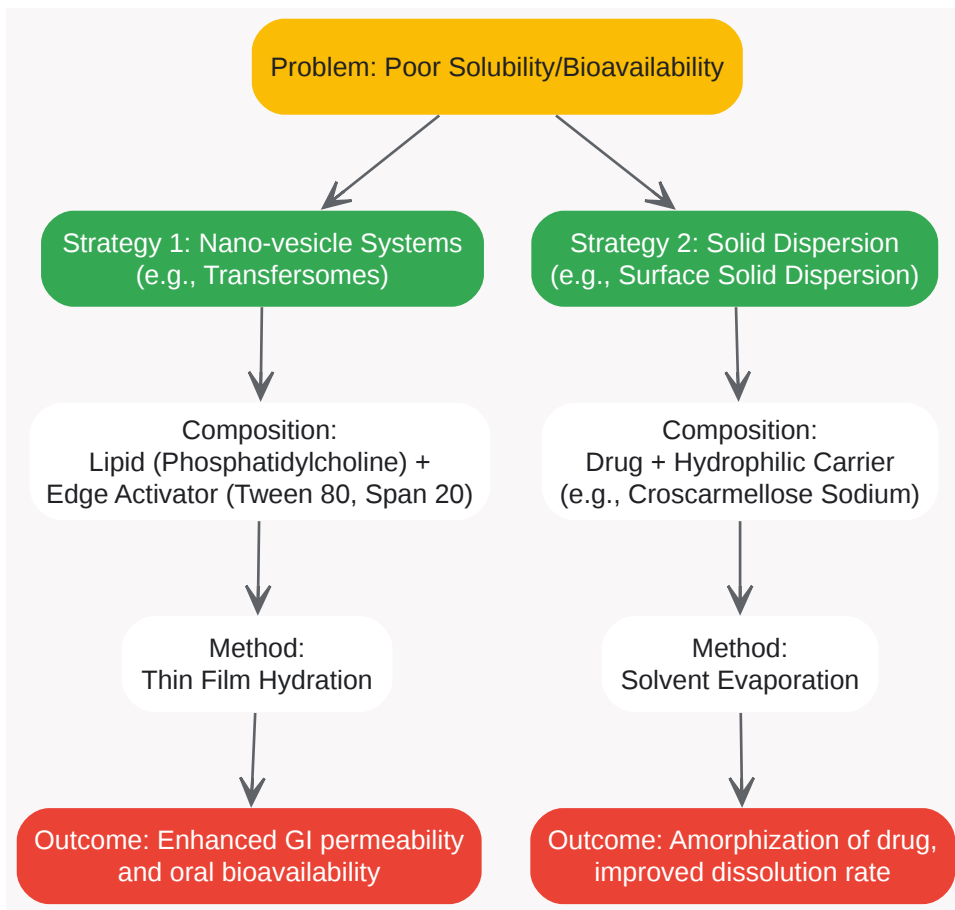
Protocol 2: Preparation Using DMSO

Use this protocol if DMSO is your preferred solvent.

- **Weigh** the desired amount of **Carebastine** powder.
- **Add** DMSO as the solvent to achieve a final concentration of **2 mg/mL**.
- **Dissolve** the powder using **ultrasonication and warming**. Using newly opened, anhydrous DMSO is critical for achieving the stated solubility [1].

Formulation Strategies to Enhance Solubility & Bioavailability

Since **Carebastine** is the active metabolite of Ebastine, and both face bioavailability challenges, research into advanced formulation techniques for Ebastine provides valuable insights. The following workflow illustrates a strategic approach to formulation development.



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Strategy 1: Transfersomal Oral Films

This advanced delivery system is designed to significantly improve gastrointestinal absorption.

- **Composition:** The system consists of:
 - **Drug:** Ebastine (which metabolizes to **Carebastine**).
 - **Lipid:** Phosphatidylcholine (e.g., Phospholipon 90H).
 - **Edge Activator (EA):** A surfactant like Tween 80 or Span 20 that provides membrane flexibility [5].
- **Method:** Prepared using the **thin film hydration method**. The lipid, EA, and drug are dissolved in an organic solvent mixture (e.g., chloroform/methanol), which is then evaporated to form a thin film. The film is hydrated with buffer to form ultra-deformable vesicles (transfersomes) [5].
- **Integration into Films:** The transfersome dispersion can be incorporated into oral films using a **solvent casting method** with a polymer like HPMC-K15M, which improves stability and ease of administration [5].

- **Outcome:** This approach demonstrated an **~2.95-fold increase** in relative oral bioavailability compared to a drug suspension and enhanced antihistamine activity in pharmacodynamic studies [5].

Strategy 2: Surface Solid Dispersion (SSD)

This technique enhances the solubility and dissolution rate of poorly soluble drugs.

- **Composition:** The drug is dispersed in a **hydrophilic, water-insoluble carrier** such as Croscarmellose Sodium (CCS) [6].
- **Method:** Prepared using the **solvent evaporation technique**. The drug and carrier are dissolved in a solvent, which is then evaporated to form a solid dispersion [6].
- **Outcome:** A formulation with a 1:15 drug-to-CCS ratio showed an **8.2-fold increase** in solubility. The drug transitions to an amorphous state without chemical interaction, which is responsible for the improved dissolution [6].

Frequently Asked Questions

Q1: What are the recommended storage conditions for Carebastine stock solutions?

- **A:** Stock solutions prepared in DMSO or DMF should be stored at **-80°C for 6 months or -20°C for 1 month**. To prevent inactivation, it is best to aliquot the solution and avoid repeated freeze-thaw cycles. Powder should be stored in a **-20°C freezer** [1] [2] [3].

Q2: My Carebastine solution in DMSO is cloudy or has precipitate. What should I do?

- **A:** First, ensure you are using **newly opened, anhydrous DMSO** and that the concentration does not exceed **2 mg/mL**. Warm the solution gently (e.g., to 37°C) and use ultrasonication in a water bath to aid dissolution. If precipitation persists, consider using DMF for a higher concentration stock or reformulating for in vivo studies [1].

Q3: How can I prepare a formulation for in vivo administration?

- **A:** Direct use of organic solvents is unsuitable. Prepare a suspension using a vehicle like **10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline**. Add co-solvents sequentially with vigorous mixing. Note that this may form a **suspension**, not a clear solution [1] [2].

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